

Operational Guide: Proper Disposal of Indoline-6-carboxamide[1]

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Compound of Interest

Compound Name: *Indoline-6-carboxamide*

CAS No.: *1158761-65-9*

Cat. No.: *B3086374*

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Executive Summary: The "Zero-Release" Standard

Indoline-6-carboxamide (CAS: 1158761-65-9) is a pharmacologically active scaffold often used in kinase inhibitor development. Unlike common reagents, its amide functionality and indoline core present specific stability and aquatic toxicity profiles.

The Core Directive: Treat this compound as a high-potency bioactive intermediate. The disposal strategy must prevent environmental leaching (aquatic toxicity) and inadvertent personnel exposure (skin/respiratory irritation). Dilution is not a solution; incineration is the only validated destruction method.

Part 1: Chemical Safety Profile & Hazard

Identification

Before handling waste, you must understand the specific risks associated with the indoline class.

Critical Hazard Data

Parameter	Specification	Operational Implication
GHS Classification	Warning	Handle with standard organic PPE.
Hazard Codes	H302 (Harmful if swallowed)H315 (Skin Irritant)H319 (Eye Irritant)H335 (Resp.[1] Irritant)	Do not generate dust. Use a fume hood for all solid transfers.
Aquatic Risk	H400/H410 (Potential)	Zero drain disposal. Even trace amounts must be collected.
Physical State	Solid (Powder/Crystal)	Static charge is a risk; use anti-static spatulas.
Reactivity	Amide hydrolysis (Acid/Base)	Segregate from strong oxidizers and concentrated acids in waste streams.

Personal Protective Equipment (PPE) Matrix

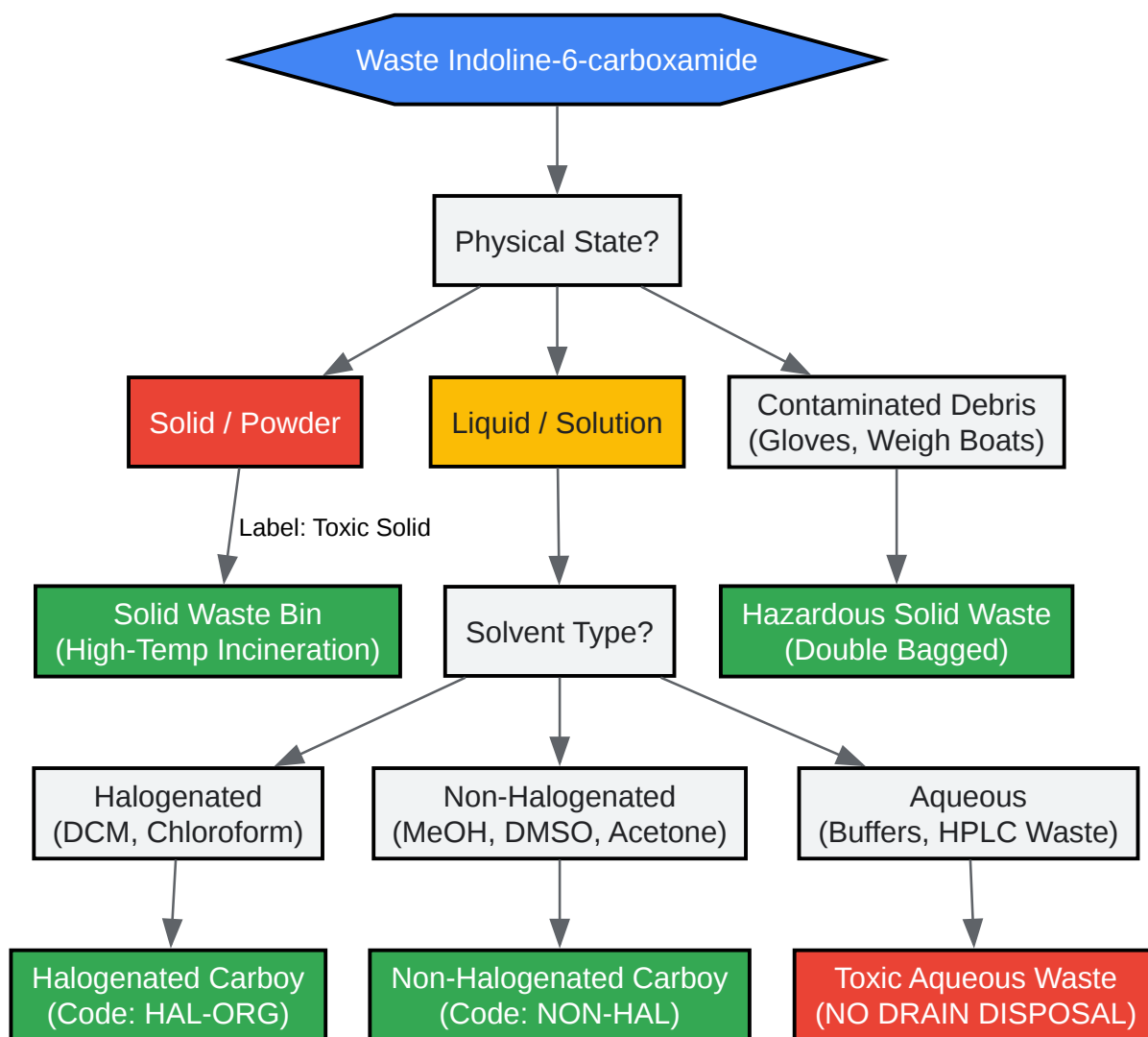
- Respiratory: N95 mask (minimum) for solid weighing; Fume hood sash at working height.
- Dermal: Nitrile gloves (0.11 mm thickness, breakthrough >480 min). Double-glove if handling solutions >100 mM.
- Ocular: Chemical splash goggles (ANSI Z87.1).

Part 2: Disposal Logic & Decision Tree

Effective disposal relies on correct segregation at the point of generation. Mixing incompatible streams creates "mystery waste" that is expensive and dangerous to treat.

Waste Segregation Workflow

The following logic gate ensures **Indoline-6-carboxamide** enters the correct destruction stream.



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Figure 1: Segregation logic for **Indoline-6-carboxamide** waste streams. Note the strict prohibition of drain disposal for aqueous fractions.

Part 3: Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Compound)

Scenario: Expired reagent, degraded samples, or excess weighing material. Mechanism: High-temperature incineration (>1000°C) ensures complete breakdown of the amide bond and indoline ring.

- Containment: Transfer the solid into a screw-top glass vial or a high-density polyethylene (HDPE) jar. Do not use open weigh boats for long-term storage in the waste bin.
- Labeling: Attach a hazardous waste tag immediately.
 - Chemical Name: **Indoline-6-carboxamide**.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Hazards: Irritant, Toxic.[\[4\]](#)[\[1\]](#)[\[5\]](#)
- Secondary Containment: Place the sealed container into the laboratory's dedicated "Solid Hazardous Waste" drum.
- Logistics: Contact EHS for pickup when the drum is 75% full.

Protocol B: Liquid Waste (Reaction Mixtures & Mother Liquors)

Scenario: Filtrates from synthesis, HPLC effluent, or dissolved samples. Mechanism: Chemical treatment or fuel blending.

- Identify the Solvent:
 - Halogenated (DCM, Chloroform): Must go to the Halogenated stream. Mixing this with acetone/methanol can increase disposal costs significantly.
 - Non-Halogenated (DMSO, Methanol, Ethyl Acetate): Use the standard organic solvent carboy.
- pH Check: If the waste is acidic (e.g., from an acid workup), neutralize to pH 6-8 before adding to the organic carboy to prevent exothermic polymerization or gas evolution in the waste container.
- Transfer: Pour into the appropriate carboy using a funnel. Close the latch immediately.
- Rinsing: Rinse the original flask with a small volume of the compatible solvent and add the rinse to the waste.

Protocol C: Contaminated Debris (The "Hidden" Hazard)

Scenario: Syringes, needles, gloves, and paper towels.

- Sharps: Needles contaminated with **Indoline-6-carboxamide** must go into a Red Biohazard/Sharps Container, not the trash.
- Soft Waste: Gloves and paper towels should be collected in a clear plastic bag labeled "Chemically Contaminated Debris" and disposed of as hazardous solid waste. Never throw contaminated gloves in the regular trash; this is a primary source of custodial staff exposure.

Part 4: Emergency Response (Spill Procedures)

Minor Spill (< 5 g or < 100 mL)

- Alert: Notify nearby personnel.
- PPE Up: Ensure goggles and double gloves are worn.
- Solid Spill:
 - Cover with wet paper towels to prevent dust generation.
 - Scoop up the slurry and place it in a hazardous waste bag.
 - Wipe the surface with methanol, then soap and water.
- Liquid Spill:
 - Cover with an absorbent pad or vermiculite.
 - Wait 5 minutes for absorption.
 - Collect material into a sealed bag.

Major Spill (> 5 g)

- Evacuate: Clear the immediate area.
- Isolate: Close lab doors to prevent fume spread.

- Contact: Call site EHS or Emergency Response immediately. Do not attempt to clean up a large quantity of bioactive powder without respiratory protection (P100 or PAPR).

References

- PubChem. 1H-Indole-6-carboxamide (Compound Summary). National Library of Medicine. Accessed October 26, 2023. [[Link](#)]
- U.S. EPA. Hazardous Waste Codes (D001, D002, D003). Environmental Protection Agency. [[Link](#)]

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Sources

- 1. 1H-Indole-6-carboxamide | C₉H₈N₂O | CID 594837 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1158761-65-9|Indoline-6-carboxamide|BLD Pharm [bldpharm.com]
- 3. 1158761-65-9 | Indoline-6-carboxamide - AiFChem [aifchem.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. static.cymitquimica.com [static.cymitquimica.com]
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